

Protocol for the Dissolution and Storage of Pinealon Acetate

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Compound of Interest

Compound Name: Pinealon Acetate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the proper dissolution and storage of **Pinealon Acetate**, a synthetic peptide with neuroprotective properties. Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring accurate and reproducible experimental results.

Product Information

Property	Value	Reference
Chemical Name	Pinealon Acetate	N/A
Amino Acid Sequence	H-Glu-Asp-Arg-OH	[1]
Molecular Formula	C17H30N6O10	[1]
Molecular Weight	478.45 g/mol	[1]
Appearance	White solid	[1]
Purity	Typically >97% by HPLC	[2][3]

Safety Precautions

Pinealon Acetate is intended for research use only and is not for human or veterinary use.[4]
[5] While it is not classified as a hazardous substance, standard laboratory safety practices

should be followed.[4]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling the compound.
- Handling: Avoid inhalation of the lyophilized powder.[4] In case of contact with skin or eyes, rinse thoroughly with water.[4] If inhaled, move to fresh air.[4] If ingested, wash out the mouth with water, provided the person is conscious.[4]
- Disposal: Dispose of waste materials according to local regulations.

Dissolution Protocol

The solubility of **Pinealon Acetate** has been determined in various solvents. The choice of solvent will depend on the intended application and desired stock solution concentration.

Recommended Solvents and Solubility

Solvent	Solubility	Notes	Reference
Water (H ₂ O)	40 mg/mL	Requires sonication and warming.	[6][7]
Dimethyl Sulfoxide (DMSO)	≥ 40 mg/mL	A common solvent for creating concentrated stock solutions.	[1][8]

Step-by-Step Dissolution Procedure

- Equilibrate the Vial: Before opening, allow the vial of lyophilized **Pinealon Acetate** to warm to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can compromise the stability of the peptide.
- Solvent Selection: Choose the appropriate solvent based on the desired stock concentration and downstream experimental compatibility. For aqueous solutions, sterile, nuclease-free water is recommended.
- Reconstitution:

- Carefully open the vial.
- Using a calibrated pipette, add the calculated volume of the chosen solvent to the vial to achieve the desired concentration.
- For aqueous solutions: To achieve a 40 mg/mL concentration in water, sonication and gentle warming are necessary to facilitate dissolution.[\[6\]](#)[\[7\]](#)
- For DMSO solutions: To prepare a 40 mg/mL stock solution, add the appropriate volume of DMSO.[\[1\]](#)[\[8\]](#)
- Ensure Complete Dissolution: Gently vortex or sonicate the vial until the peptide is completely dissolved and the solution is clear. Visually inspect the solution to ensure no undissolved particulates remain.
- Sterilization (for cell-based assays): If the stock solution is intended for use in cell culture, it is recommended to filter-sterilize it through a 0.22 µm syringe filter.

Storage Protocol

Proper storage is critical to maintain the stability and biological activity of **Pinealon Acetate**.

Storage Conditions

Form	Storage Temperature	Duration	Notes	Reference
Lyophilized Powder	-20°C	Up to 3 years	Keep away from moisture.	[1]
In Solvent (Stock Solution)	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[1] [6] [7]
In Solvent (Stock Solution)	-20°C	Up to 1 month	For shorter-term storage. Avoid repeated freeze-thaw cycles.	[6] [7]

Best Practices for Storage

- Aliquoting: To avoid degradation due to repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.
- Light Protection: Store both the lyophilized powder and stock solutions protected from light.
- Moisture Prevention: Ensure vials are tightly sealed to prevent moisture absorption, especially for the lyophilized powder.^[1]

Experimental Workflow and Signaling Pathway

The following diagrams illustrate the key experimental workflow for handling **Pinealon Acetate** and a simplified representation of its known signaling pathway.

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